

Experimental protocols involving "N-Acetyl-N-(2-methylpropyl)acetamide" as a reagent

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Compound of Interest

N-Acetyl-N-(2methylpropyl)acetamide

Cat. No.:

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Application Notes and Protocols for N-Acetyl-N- (2-methylpropyl)acetamide

N-(2-methylpropyl)acetamide" as a reagent are limited. The following application notes and protocols are representative examples based on methodologies used for structurally related acetamide derivatives and are provided for illustrative purposes. Researchers should adapt these protocols based on their specific experimental context and validate them accordingly.

Chemical and Physical Properties

N-Acetyl-N-(2-methylpropyl)acetamide is a chemical compound with the molecular formula C8H15NO2.[1][2]



Property	Value	Reference
CAS Number	1787-52-6	[1]
Molecular Formula	C8H15NO2	[1][2]
Molecular Weight	157.21 g/mol	[1][2]
SMILES	CC(C)CN(C(=O)C)C(=O)C	[2]
InChIKey	WQJBTSUJPQKSOP- UHFFFAOYSA-N	[2]

Hypothetical Application: Evaluation of Antioxidant and Anti-inflammatory Activity

This application note describes a hypothetical use of **N-Acetyl-N-(2-methylpropyl)acetamide** in assays to determine its potential antioxidant and anti-inflammatory properties, based on protocols for other acetamide derivatives.[3][4]

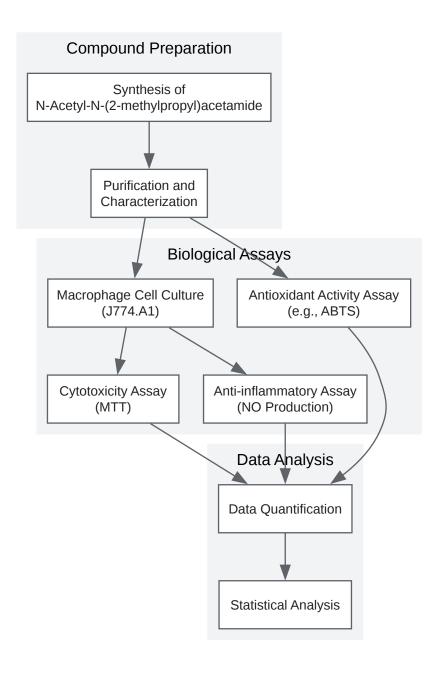
Experimental Objective

To assess the in vitro antioxidant and anti-inflammatory activity of **N-Acetyl-N-(2-methylpropyl)acetamide** by measuring its ability to scavenge free radicals and inhibit the production of inflammatory mediators in a macrophage cell line.

Experimental Workflow

The following diagram outlines the general workflow for evaluating the biological activity of the compound.





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Caption: Experimental workflow for biological evaluation.

Detailed Experimental Protocols

The following are detailed protocols adapted from studies on other acetamide derivatives.[3][4] [5]



Protocol for ABTS Radical Scavenging Assay (Antioxidant Activity)

This protocol is designed to measure the free radical scavenging activity of the test compound.

Materials:

- N-Acetyl-N-(2-methylpropyl)acetamide
- ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid))
- · Potassium persulfate
- Phosphate-buffered saline (PBS)
- Ethanol
- 96-well microplate
- Microplate reader

Procedure:

- Preparation of ABTS radical cation (ABTS•+):
 - Prepare a 7 mM aqueous solution of ABTS.
 - Prepare a 2.45 mM aqueous solution of potassium persulfate.
 - Mix the two solutions in equal volumes and allow them to react in the dark at room temperature for 12-16 hours.
- Preparation of ABTS•+ working solution:
 - Dilute the ABTS•+ stock solution with PBS to an absorbance of 0.70 (± 0.02) at 734 nm.
- Assay:



- Add 10 μL of various concentrations of N-Acetyl-N-(2-methylpropyl)acetamide
 (dissolved in a suitable solvent like DMSO) to a 96-well plate.
- Add 190 μL of the ABTS•+ working solution to each well.
- Incubate the plate at room temperature for 6 minutes.
- Measure the absorbance at 734 nm.
- Calculation:
 - The percentage inhibition of absorbance is calculated as: [(Abs_control Abs_sample) / Abs_control] x 100.

Protocol for Nitric Oxide (NO) Production Assay (Antiinflammatory Activity)

This protocol measures the effect of the compound on the production of nitric oxide in lipopolysaccharide (LPS)-stimulated macrophage cells.

Materials:

- J774.A1 macrophage cell line
- DMEM (Dulbecco's Modified Eagle Medium)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Lipopolysaccharide (LPS)
- N-Acetyl-N-(2-methylpropyl)acetamide
- Griess Reagent
- 96-well cell culture plate

Procedure:



· Cell Culture:

 Culture J774.A1 cells in DMEM supplemented with 10% FBS and 1% penicillinstreptomycin at 37°C in a humidified 5% CO2 incubator.

Cell Treatment:

- Seed the cells in a 96-well plate at a density of 5 x 10⁴ cells/well and allow them to adhere overnight.
- Pre-treat the cells with various concentrations of N-Acetyl-N-(2-methylpropyl)acetamide for 1 hour.
- Stimulate the cells with LPS (1 μg/mL) for 24 hours.

Nitrite Measurement:

- After incubation, collect 50 μL of the cell culture supernatant from each well.
- Add 50 μL of Griess Reagent to each supernatant sample.
- Incubate at room temperature for 10 minutes.
- Measure the absorbance at 540 nm.

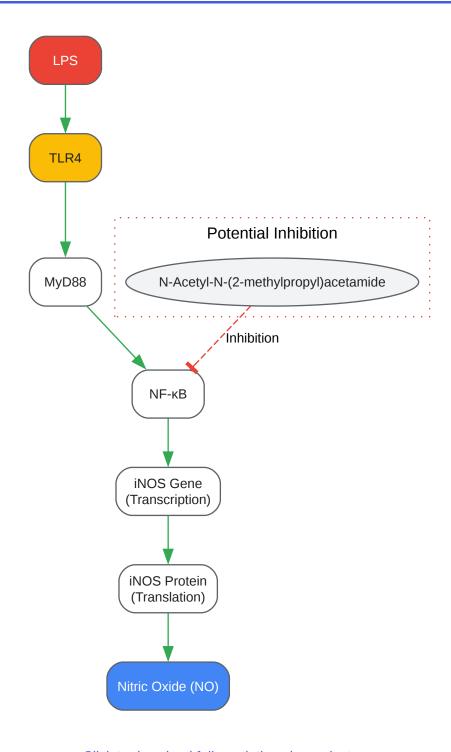
Calculation:

 The concentration of nitrite is determined from a sodium nitrite standard curve. The percentage inhibition of NO production is calculated relative to the LPS-stimulated control.

Hypothetical Signaling Pathway

The following diagram illustrates a simplified signaling pathway for LPS-induced nitric oxide production in macrophages, which could be a target for inhibition by **N-Acetyl-N-(2-methylpropyl)acetamide**.





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